Synthesis protocol for 4,5-Dimethoxy-2-phenyl-1,1'-biphenyl

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Compound of Interest

Compound Name:	*4,5-Dimethoxy-2-phenyl-1,1'-biphenyl*
Cat. No.:	*B14116860*

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Application Note: Scalable Synthesis of **4,5-Dimethoxy-2-phenyl-1,1'-biphenyl** (4,5-Dimethoxy-o-terphenyl)

Executive Summary

This application note details a robust, two-step protocol for the synthesis of **4,5-Dimethoxy-2-phenyl-1,1'-biphenyl** (also referred to as 4,5-dimethoxy-o-terphenyl or 1,2-diphenyl-4,5-dimethoxybenzene). This compound serves as a critical intermediate in the development of organic light-emitting diodes (OLEDs) and liquid crystal materials due to its sterically crowded, non-planar o-terphenyl core which disrupts π-stacking and enhances solubility.

The Synthetic Strategy:

- Regioselective Bromination: Conversion of veratrole (1,2-dimethoxybenzene) to 1,2-dibromo-4,5-dimethoxybenzene using an in situ generated bromine source ($KBrO_3$/HBr).
- Sterically Demanding Cross-Coupling: A double Suzuki-Miyaura coupling utilizing a Pd(0) catalyst system optimized for hindered ortho-substrates.

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Retrosynthetic Analysis & Workflow

The synthesis overcomes the challenge of installing two phenyl rings at the ortho positions of an electron-rich benzene ring. Direct phenylation is difficult; therefore, we utilize a palladium-catalyzed cross-coupling approach.



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Figure 1: Synthetic workflow from commercially available veratrole to the target o-terphenyl derivative.

Experimental Protocols

Step 1: Synthesis of 1,2-Dibromo-4,5-dimethoxybenzene

Rationale: We utilize Potassium Bromate ($KBrO_3$) and Hydrobromic acid (HBr) to generate bromine in situ. This method is superior to using elemental liquid bromine (

) as it avoids handling highly toxic volatile liquids and provides better regiocontrol via slow release of the electrophile.

Materials:

- Veratrole (1,2-dimethoxybenzene): 13.8 g (100 mmol)
- Potassium Bromate (

  ): 11.2 g (67 mmol)
- Hydrobromic Acid (48% aq): 40 mL (350 mmol)
- Acetic Acid (Glacial): 130 mL
- Ethanol (for recrystallization)[1][2][3]

Protocol:

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- Setup: Equip a 500 mL 3-neck round-bottom flask with a magnetic stir bar, an addition funnel, and a thermometer.
- Dissolution: Dissolve veratrole (13.8 g) in glacial acetic acid (130 mL). Add solid

  (11.2 g) in one portion. The salt will not dissolve immediately.[2]
- Addition: Add HBr (40 mL) dropwise via the addition funnel over 30 minutes.
  - Critical Control Point: The reaction is exothermic.[4] Maintain temperature below 45°C using an intermittent water bath to prevent over-bromination or oxidation of the methoxy groups.
- Reaction: Stir at room temperature for 3 hours. The solution will turn orange/red due to transient bromine species, then fade to a light yellow precipitate.
- Quench: Pour the reaction mixture into 500 mL of ice-cold water. Stir for 30 minutes.
- Filtration: Filter the white solid precipitate under vacuum. Wash the filter cake with 5% Sodium Metabisulfite (

) solution (to remove residual bromine) followed by water.
- Purification: Recrystallize the crude solid from boiling ethanol.
  - Expected Yield: ~18.0 g (60%)
  - Appearance: White crystalline needles.
  - Melting Point: 87–90°C [Ref 1].

Step 2: Synthesis of 4,5-Dimethoxy-2-phenyl-1,1'-biphenyl

Rationale: The coupling of two phenyl rings at the ortho positions creates significant steric strain. Standard Suzuki conditions (room temp, weak base) will fail or stall at the mono-coupled product. We employ vigorous reflux and a mixed solvent system (Toluene/Ethanol/Water) to

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ensure solubility of the hydrophobic dibromide and the inorganic base, facilitating the phase-transfer required for the transmetallation step.

Materials:

- 1,2-Dibromo-4,5-dimethoxybenzene (from Step 1): 2.96 g (10 mmol)
- Phenylboronic acid: 3.05 g (25 mmol, 2.5 eq)
- Palladium tetrakis(triphenylphosphine) (

  ): 580 mg (0.5 mmol, 5 mol%)
- Sodium Carbonate (

  ): 5.3 g (50 mmol) dissolved in 25 mL water.
- Solvent: Toluene (50 mL) / Ethanol (25 mL).

Protocol:

- Degassing (Crucial): In a 250 mL Schlenk flask, combine Toluene, Ethanol, and the aqueous

  . Sparge with Argon or Nitrogen for 20 minutes. Oxygen poisons the Pd(0) catalyst, leading to homocoupling of the boronic acid (biphenyl formation) rather than the desired cross-coupling.
- Assembly: Add the dibromide (2.96 g), Phenylboronic acid (3.05 g), and

  (580 mg) under a positive pressure of inert gas.
- Reaction: Attach a reflux condenser and heat the mixture to vigorous reflux (internal temp ~90°C) for 24 hours.
  - Monitoring: Check TLC (Hexane/Ethyl Acetate 9:1). The starting dibromide (

) should disappear. The mono-coupled intermediate may persist if heating is insufficient.
- Work-up: Cool to room temperature. Separate the organic layer.[5] Extract the aqueous layer with Ethyl Acetate (2 x 30 mL). Combine organic phases.[2][5][6]

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- Washing: Wash with Brine (50 mL), dry over anhydrous

  , and concentrate under reduced pressure.

- Purification: The crude residue will contain the product, triphenylphosphine oxide, and biphenyl (side product).
  - Column Chromatography: Silica gel, eluting with Hexane:Ethyl Acetate (95:5 to 90:10).
  - Recrystallization: If necessary, recrystallize from Hexane/Ethanol to obtain analytical purity.

Data Presentation & Analysis

Physicochemical Properties

Property	Value	Notes
Molecular Formula		
Molecular Weight	290.36 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in DCM, THF, Toluene	Insoluble in water
Rf Value	~0.35	(Hexane:EtOAc 9:[7]1)

Spectroscopic Characterization (Expected)

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - δ 3.92 (s, 6H): Methoxy protons.
  - δ 6.95 (s, 2H): Protons on the central ring (positions 3 and 6). These appear as a singlet due to the symmetry of the molecule and are shielded relative to veratrole due to the orthogonal twisting of the pendant phenyl rings.
  - δ 7.15 – 7.25 (m, 10H): Phenyl ring protons. The ortho-phenyl rings twist out of plane to relieve steric strain, creating a "propeller" like conformation.

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- ^{13}C NMR (100 MHz, $CDCl_3$):
  - Expected peaks at ~56.0 (OMe), ~113.5 (C3/C6 central), ~133.0 (C1/C2 central), ~141.0 (Phenyl ipso), ~148.5 (C4/C5 central-O).

Troubleshooting & Critical Parameters

The "Ortho-Effect" Mechanism: The second coupling is significantly slower than the first. After the first phenyl ring is installed, it twists perpendicular to the central ring. This creates a "pocket" that makes it difficult for the bulky Pd(II)-phenyl species to approach the remaining bromine atom.

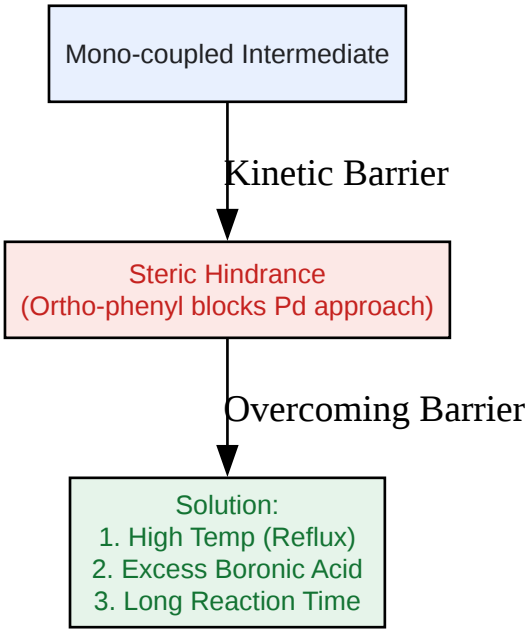

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Figure 2: Addressing the kinetic barrier of the second oxidative addition.

Common Failure Modes:

- Incomplete Conversion: Isolating the mono-phenyl bromide.
  - Fix: Add 10% more catalyst and reflux for an additional 12 hours. Ensure the solvent is effectively refluxing (insulate the flask).

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- Homocoupling (Biphenyl formation):
  - Fix: This is caused by oxygen. Degas solvents more thoroughly.
- Dark/Black Reaction Mixture:
  - Observation: Palladium precipitation ("Pd black").
  - Fix: This indicates catalyst decomposition. Ensure ligands (

) are fresh or add free

    (10 mol%) to stabilize the catalyst.

References

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